

Application Notes and Protocols for RhoNox-1 in Fluorescence Microscopy

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Compound of Interest

Compound Name: *RhoNox-1*

Cat. No.: *B12400720*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

RhoNox-1 is a highly selective, cell-permeable fluorescent probe designed for the specific detection of divalent iron ions (Fe^{2+}) in living cells.^{[1][2][3]} Its mechanism relies on a "turn-on" fluorescence response, where the probe remains in a non-fluorescent state until it reacts with Fe^{2+} , leading to a significant increase in fluorescence intensity.^{[4][5]} This feature makes **RhoNox-1** a valuable tool for investigating the roles of labile iron pools in various biological and pathological processes, including oxidative stress, ferroptosis, and cancer biology.^{[6][7]}

Important Note on Nomenclature: The name "**RhoNox-1**" is derived from its chemical structure, which is based on a rhodamine B ("Rho") scaffold and utilizes N-oxide ("Nox") chemistry for Fe^{2+} detection.^[8] It is crucial to note that **RhoNox-1** is not a probe for Rho-GTPase activity. Researchers interested in monitoring the activity of Rho family GTPases should utilize other available tools, such as FRET-based biosensors.^{[1][9][10][11][12]}

Mechanism of Action

RhoNox-1's functionality is based on the selective, irreversible deoxygenation of its tertiary amine N-oxide group by Fe^{2+} .^{[1][5]} In its native state, the N-oxide group quenches the fluorescence of the rhodamine B core through mechanisms including twisted internal charge transfer (TICT) and photo-induced electron transfer (PET).^[5] Upon reaction with Fe^{2+} , the N-oxide is reduced, restoring the highly fluorescent rhodamine B structure. This results in a substantial increase in fluorescence emission, providing a direct and robust signal for the presence of labile Fe^{2+} .

Data Presentation

Quantitative Properties of RhoNox-1

Property	Value	Reference(s)
Excitation Wavelength (max)	~540 nm	[2] [13]
Emission Wavelength (max)	~575 nm	[2] [13] [14]
Fluorescence Quantum Yield (Φ) - Unbound	0.01	[8]
Fluorescence Quantum Yield (Φ) - Fe^{2+} -bound (Rhodamine B)	~0.30	[8]
Fluorescence Enhancement upon Fe^{2+} binding	~30-fold	[8]
Detection Limit	~0.2 μM	[8]
Subcellular Localization	Primarily Golgi apparatus	[2] [3] [13]

Selectivity of RhoNox-1

RhoNox-1 exhibits high selectivity for Fe^{2+} over other biologically relevant metal ions and reactive species.^{[7][15]}

Metal Ion / Compound	Fluorescence Response	Reference(s)
Fe ²⁺	Strong Increase	[7] [15]
Fe ³⁺	No significant response	[7] [15]
Na ⁺ , K ⁺ , Ca ²⁺ , Mg ²⁺ , Mn ²⁺ , Co ²⁺ , Ni ²⁺ , Cu ²⁺ , Zn ²⁺	No significant response	[4]
Glutathione, Ascorbate	No significant response	[15]
Reactive Oxygen Species (ROS)	No significant response	[15]

Experimental Protocols

Reagent Preparation

1. **RhoNox-1** Stock Solution (1 mM):

- Dissolve 50 µg of **RhoNox-1** in 110 µL of anhydrous DMSO.[\[2\]](#)[\[14\]](#)
- Mix thoroughly by vortexing.
- Aliquot and store at -20°C or -80°C, protected from light. Avoid repeated freeze-thaw cycles.

2. **RhoNox-1** Working Solution (1-10 µM):

- On the day of the experiment, dilute the 1 mM stock solution in a serum-free cell culture medium or an appropriate buffer (e.g., PBS or HBSS) to the desired final concentration.[\[2\]](#)
[\[13\]](#)
- The optimal concentration may vary depending on the cell type and experimental conditions and should be determined empirically.

Staining Protocol for Adherent Cells

- Culture adherent cells on sterile glass coverslips or in glass-bottom dishes to the desired confluency.

- Remove the culture medium and wash the cells twice with a warm serum-free medium or PBS.
- Add the **RhoNox-1** working solution to the cells, ensuring the entire surface is covered.
- Incubate the cells for 5-30 minutes at 37°C, protected from light.[13] The optimal incubation time may need to be optimized.
- Aspirate the **RhoNox-1** working solution and wash the cells twice with a warm medium or buffer.[13]
- Mount the coverslip on a slide with a fresh medium or buffer.
- Proceed with imaging using a fluorescence microscope equipped with appropriate filters for rhodamine dyes (e.g., TRITC or Cy3 filter sets).

Staining Protocol for Suspension Cells

- Harvest suspension cells by centrifugation (e.g., 400 x g for 3-4 minutes).[2]
- Discard the supernatant and wash the cell pellet twice with warm serum-free medium or PBS.
- Resuspend the cells in the **RhoNox-1** working solution at a density of approximately 1×10^6 cells/mL.[2]
- Incubate the cells for 5-30 minutes at 37°C, protected from light.[2]
- Centrifuge the cells to pellet them and discard the supernatant.
- Wash the cell pellet twice with a warm medium or buffer.[2]
- Resuspend the cells in a fresh medium or buffer for analysis.
- Cells can be analyzed by fluorescence microscopy (by placing a small volume on a slide) or by flow cytometry.

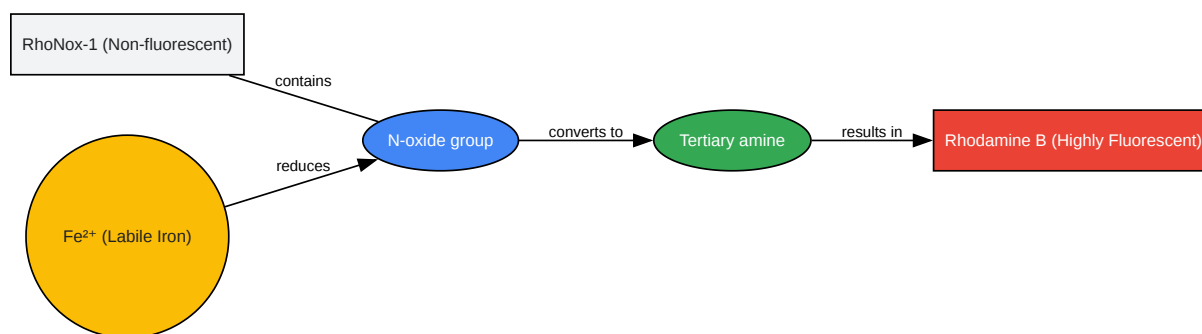
Applications

RhoNox-1 has been successfully employed in various research areas to visualize and quantify labile Fe^{2+} pools:

- Cancer Research: To detect catalytic Fe^{2+} in a Fenton reaction-based rat renal carcinogenesis model.[6][16]
- Neuroscience: To monitor fluctuations of labile Fe^{2+} in photoreceptor cells as a model for age-related macular degeneration.[7]
- Cell Biology: To visualize the increase in labile Fe^{2+} in response to hypoxic conditions in tumor cells.[15]
- Toxicology: To assess cellular injury models induced by plasma-activated medium.[7]

Mandatory Visualizations

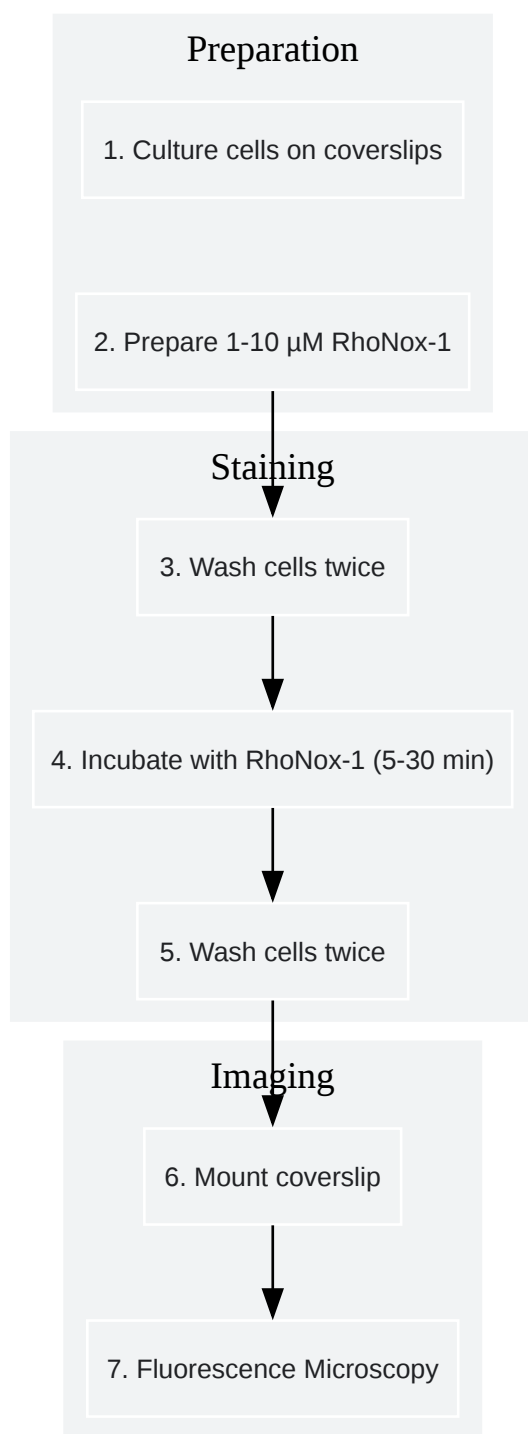
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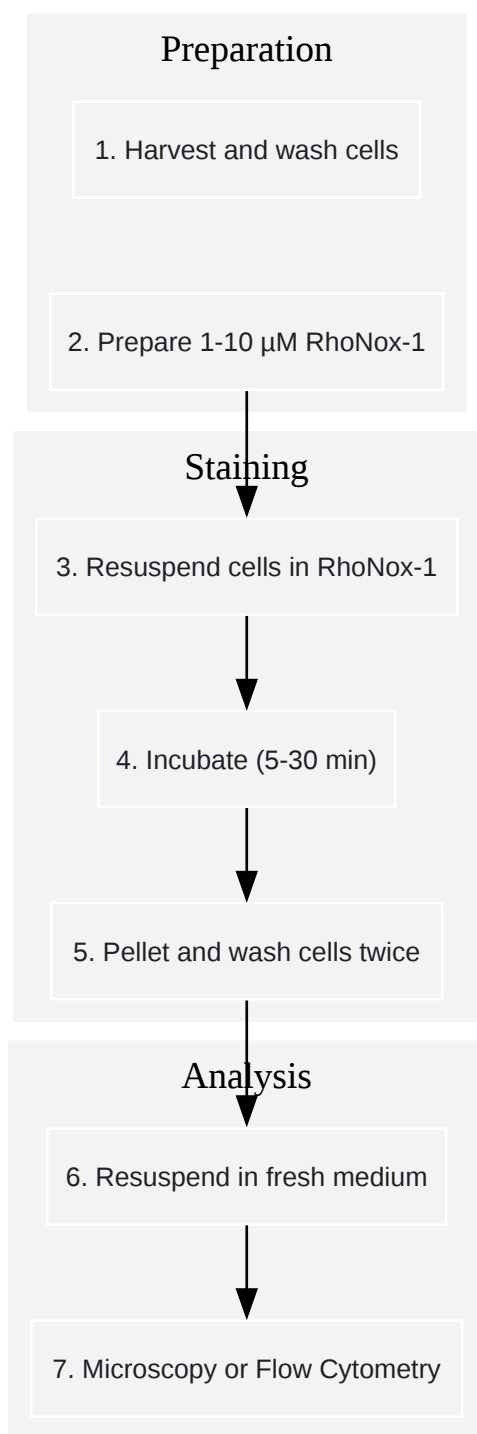
Caption: Mechanism of **RhoNox-1** activation by Fe^{2+} .

Experimental Workflows



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Caption: Workflow for staining adherent cells with **RhoNox-1**.



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Caption: Workflow for staining suspension cells with **RhoNox-1**.

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